

Essential Guide to Handling Sulfinol D: Safety, Operations, and Disposal

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Sulfinol D*
CAS No.: 63665-16-7
Cat. No.: B14493412

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This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals working with **Sulfinol D**. The following procedural steps and data are designed to ensure the safe handling, storage, and disposal of this chemical.

Personal Protective Equipment (PPE)

When handling **Sulfinol D**, it is crucial to use appropriate Personal Protective Equipment (PPE) to minimize exposure and ensure personal safety. The following table summarizes the required PPE.

PPE Category	Specification
Eye Protection	Chemical safety goggles to prevent splashing into the eyes.[1]
Skin Protection	Impervious gloves and protective clothing are required to prevent skin contact.[1] Launder contaminated clothing before reuse.[2]
Respiratory	A NIOSH-approved respirator should be used as required to prevent overexposure to vapors.[1][2]

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to prevent accidents and ensure the stability of **Sulfinol D**.

Handling:

- Work in a well-ventilated area to control vapor concentrations.[1]
- Minimize skin contact with the chemical.[1][2]
- Wash hands thoroughly with soap and water after handling and before eating, drinking, smoking, or using toilet facilities.[1][2]
- Avoid contact with heat, open flames, and strong oxidizing agents.[2]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep containers away from open flames and high temperatures.[1][2]

Spill and Disposal Plan

In the event of a spill or for routine disposal, the following procedures should be followed.

Spill Response:

- Small Spills: Absorb the spill with an inert material such as clay, sand, or other suitable absorbent and dispose of it properly.[\[1\]](#)
- Large Spills: If it is safe to do so, dike and contain the spill. Remove the contained liquid with vacuum trucks or pump it into storage/salvage vessels. Soak up the remaining residue with an absorbent material for proper disposal. Flush the area with water to remove any trace residue.[\[1\]](#)

Disposal:

- Dispose of **Sulfinol D** and any contaminated materials in accordance with all applicable local, state, and federal regulations.[\[2\]](#)
- Contaminated leather articles, including shoes that cannot be decontaminated, should be disposed of properly.[\[2\]](#)

Emergency First Aid

Immediate and appropriate first aid is critical in the event of exposure to **Sulfinol D**.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes while holding the eyelids open. Seek medical attention.[2]
Skin Contact	Immediately flush the skin with plenty of water for 15 minutes while removing contaminated clothing and shoes. Get medical attention. Do not reuse clothing or shoes until they are thoroughly cleaned.[2]
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration. Seek medical attention.[2]
Ingestion	If the victim is conscious and not drowsy, give no more than two glasses of water and induce vomiting. Keep the victim's head below their hips while vomiting. Seek immediate medical attention.[1]

Quantitative Safety Data

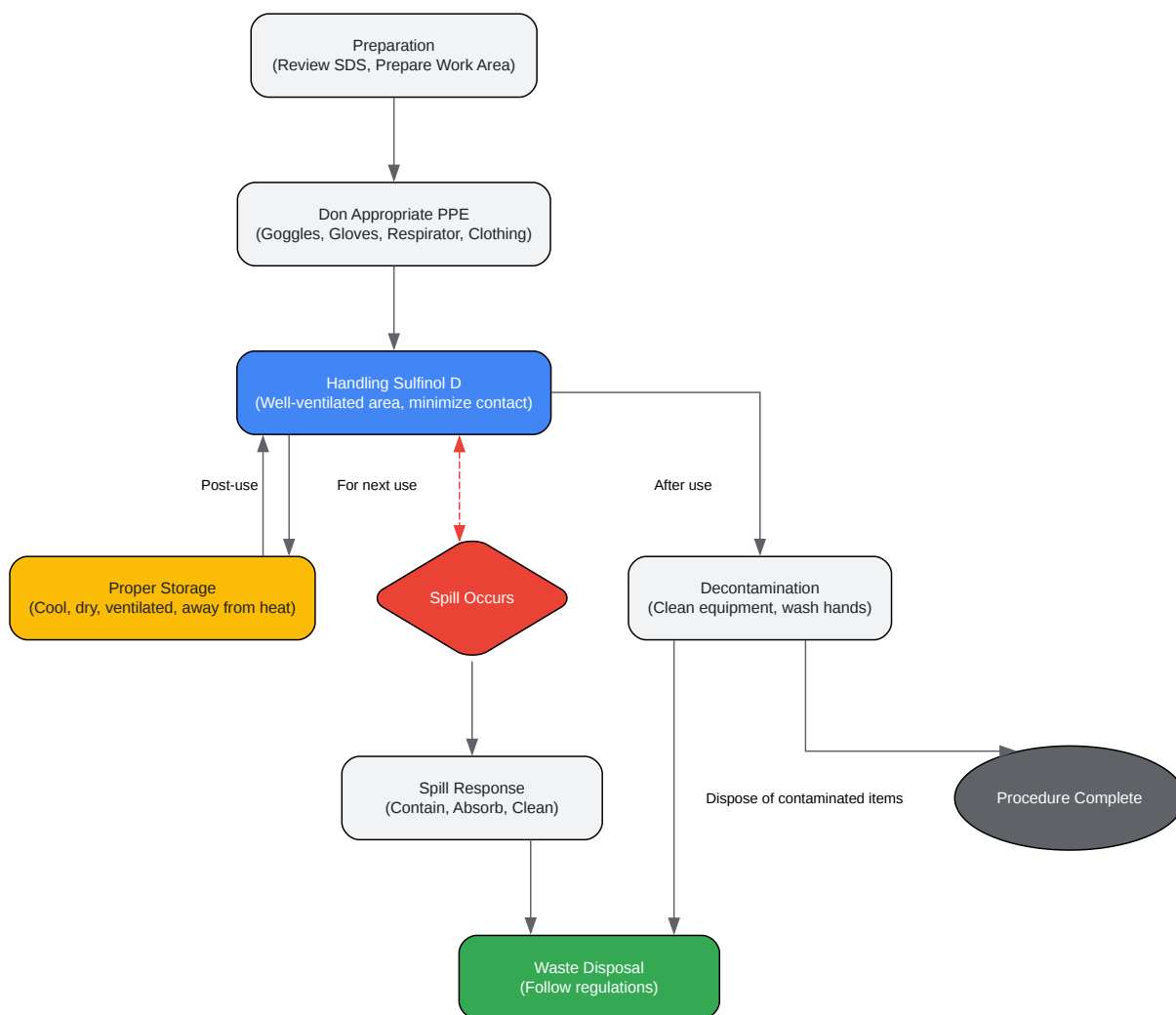
The following table summarizes available quantitative data for the components of **Sulfinol D**.

Component	CAS Number	Occupational Exposure Limits (OELs)
Sulfolane	126-33-0	No specific OSHA PEL or ACGIH TLV has been established.[3]
Diisopropanolamine	110-97-4	OSHA PEL: 5 ppm (20 mg/m ³) TWA.[4] NIOSH REL: 5 ppm (20 mg/m ³) TWA.[4] ACGIH TLV: 5 ppm TWA.[4]

PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; TWA: Time-Weighted Average;
REL: Recommended Exposure Limit.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Sulfinol D**, from preparation to disposal.



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Caption: Logical workflow for the safe handling of **Sulfinol D**.

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